

An In-depth Technical Guide to the Chemical Properties of 2-Nonanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nonanamine

Cat. No.: B079882

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Introduction

2-Nonanamine, also known as 2-aminononane, is a primary aliphatic amine with the chemical formula $C_9H_{21}N$.^[1] It is a chiral compound existing as two stereoisomers, (R)-**2-Nonanamine** and (S)-**2-Nonanamine**. This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and safety information, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

The physicochemical properties of **2-Nonanamine** are summarized in the tables below. These properties are crucial for understanding its behavior in various chemical and biological systems.

General and Physical Properties

Property	Value	Source
Molecular Formula	C9H21N	[1]
Molecular Weight	143.27 g/mol	[1][2]
CAS Number	13205-58-8 (racemic)	[1][3]
74069-74-2 ((R)-isomer)	[4][5]	
Appearance	Colorless liquid	[6]
Density	0.782 g/cm ³ [4][7]	0.791 g/cm ³ [3]
Boiling Point	191.018 °C at 760 mmHg[3]	73 °C at 19 mmHg[4][7]
Melting Point	< -20 °C	[4][8]
Flash Point	69.839 °C[3]	71 °C[4][7]
Refractive Index	1.4271	[3][4][7]
Vapor Pressure	0.526 mmHg at 25°C	[3]
Solubility	Expected to have low solubility in water and be soluble in organic solvents.[9] Amines with six or fewer carbons are generally water-soluble; longer chains decrease solubility.[10]	

Computed and Chemical Properties

Property	Value	Source
pKa (Predicted)	11.10 ± 0.35	[3][7]
LogP (Octanol/Water Partition Coefficient)	3.3944	[3]
XLogP3	3.2	[2][3]
Hydrogen Bond Donor Count	1	[2][3]
Hydrogen Bond Acceptor Count	1	[2][3]
Rotatable Bond Count	6	[2][3]
Topological Polar Surface Area	26 Å ²	[2]
Complexity	61.7	[2][3]
Exact Mass	143.167399674 Da	[2][3]

Experimental Protocols

Synthesis of 2-Nonanamine via Reductive Amination

A common and effective method for synthesizing **2-Nonanamine** is the reductive amination of 2-nonanone.[3] This two-step process involves the formation of an imine intermediate, followed by its reduction to the amine.

Materials:

- 2-Nonanone
- Ammonia (in methanol)
- Hydrogen gas
- Raney Nickel or Palladium on carbon (catalyst)
- Methanol (solvent)

- Anhydrous magnesium sulfate or sodium sulfate (drying agent)
- Diethyl ether (for extraction)
- Hydrochloric acid (for salt formation and purification)
- Sodium hydroxide (for neutralization)

Procedure:

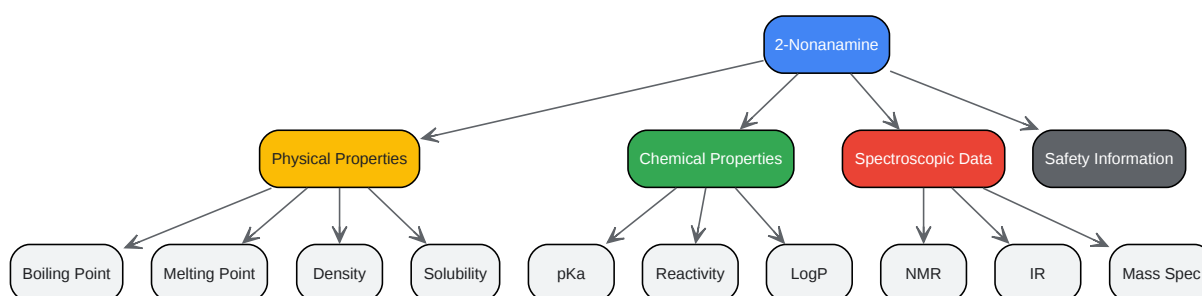
- **Imine Formation:** In a reaction vessel, dissolve 2-nonanone in methanol. Add a solution of ammonia in methanol. Stir the mixture at room temperature to form the corresponding imine.
- **Reduction:** Transfer the reaction mixture to a high-pressure hydrogenation apparatus. Add a catalytic amount of Raney Nickel or Palladium on carbon.
- **Hydrogenation:** Pressurize the vessel with hydrogen gas and heat the mixture. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, cool the vessel and carefully vent the hydrogen gas. Filter the mixture to remove the catalyst.
- **Extraction:** Concentrate the filtrate under reduced pressure to remove the methanol. Dissolve the residue in diethyl ether and wash with brine (saturated NaCl solution).
- **Purification:** To purify the amine, it can be converted to its hydrochloride salt by bubbling dry HCl gas through the ethereal solution or by adding a solution of HCl in ether. The precipitated salt can be collected by filtration and washed with cold ether.
- **Isolation:** The free amine can be regenerated by treating the hydrochloride salt with a strong base like sodium hydroxide, followed by extraction with an organic solvent. The organic layer is then dried over an anhydrous drying agent, and the solvent is removed under reduced pressure to yield pure **2-Nonanamine**.

Determination of Physicochemical Properties

- **Boiling Point:** The boiling point can be determined using a distillation apparatus at atmospheric or reduced pressure. A thermometer is placed to measure the vapor temperature during distillation.
- **Density:** A pycnometer or a digital density meter can be used to accurately measure the density of the liquid amine at a specific temperature.
- **Refractive Index:** An Abbe refractometer is commonly used to measure the refractive index of the liquid, which is a measure of how much light bends as it passes through the substance.

Visualizations

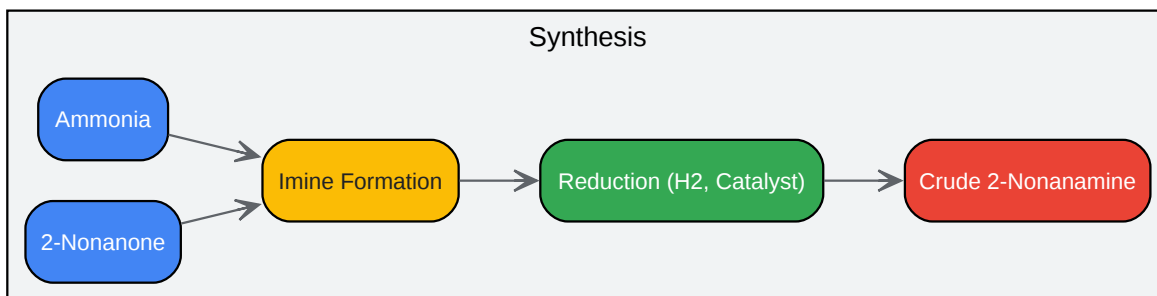
Logical Relationship of 2-Nonanamine Properties



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Caption: Key property categories of **2-Nonanamine**.

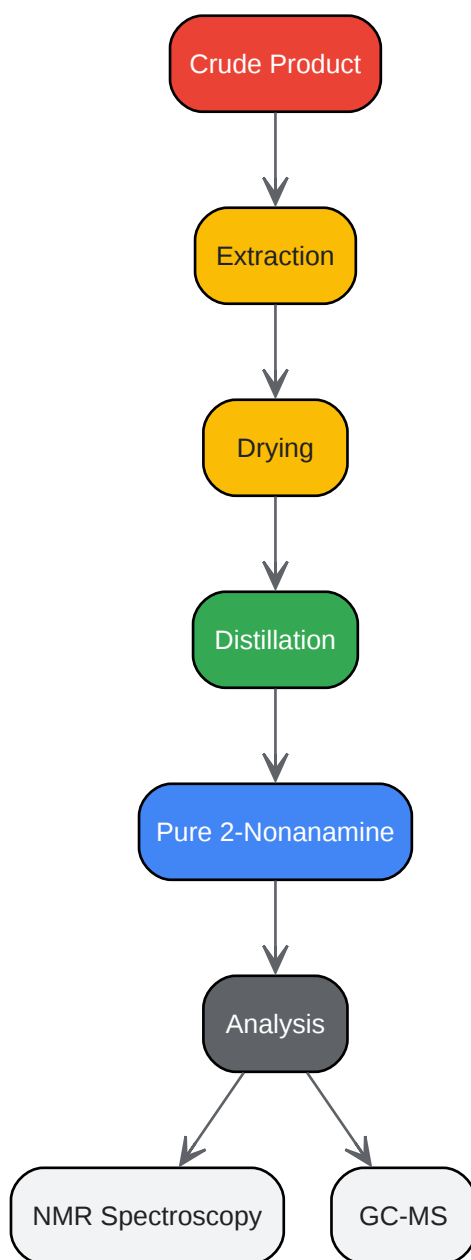
Experimental Workflow: Synthesis of 2-Nonanamine



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Caption: Reductive amination synthesis workflow.

Experimental Workflow: Purification and Analysis



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Caption: Purification and analysis workflow.

Safety Information

2-Nonanamine is a corrosive and hazardous chemical. It is important to handle it with appropriate safety precautions in a well-ventilated area, preferably a fume hood.

- Hazard Statements: Causes severe skin burns and eye damage.[2][3] It may also be toxic if swallowed, fatal in contact with skin, and fatal if inhaled.[2]
- Precautionary Statements: Wear protective gloves, protective clothing, eye protection, and face protection.[11] Do not breathe dust, fumes, gas, mist, vapors, or spray.[11] Wash skin thoroughly after handling.[11]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[11] If on skin, take off immediately all contaminated clothing and rinse skin with water.[11] If inhaled, remove the victim to fresh air.[11] If swallowed, rinse mouth and do NOT induce vomiting.[11] In all cases of exposure, seek immediate medical attention.[11]

Conclusion

This technical guide provides a detailed overview of the chemical properties of **2-Nonanamine**. The tabulated data, experimental protocols, and workflow diagrams offer a valuable resource for researchers and professionals. Due to its hazardous nature, all handling and experimental procedures should be conducted with strict adherence to safety protocols.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 2-Nonanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079882#2-nonanamine-chemical-properties]

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